

Technical Support Center: Improving the Dyeing Fastness of Sulphur Red 6

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Compound of Interest

Compound Name: Sulphur Red 6

Cat. No.: B1171680

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This technical support guide provides researchers, scientists, and textile industry professionals with troubleshooting advice and frequently asked questions (FAQs) to improve the dyeing fastness of C.I. **Sulphur Red 6** on cellulosic textiles like cotton, linen, and viscose.

Frequently Asked Questions (FAQs)

Q1: What is **Sulphur Red 6** and what are its typical fastness properties?

A1: C.I. **Sulphur Red 6** (C.I. 53720) is a sulphur dye used for dyeing cellulosic fibers, yielding a bordeaux or reddish-brown shade.[1][2] Like other sulphur dyes, it is water-insoluble and must be reduced to a water-soluble leuco form for application.[3][4][5] Its fastness properties are generally considered moderate. For instance, its light fastness is rated around 3-4 on a scale of 8, and its wash fastness is typically good, around 3-4 on a scale of 5.[1][3][6] However, it can exhibit poor fastness to chlorine and rubbing if not applied correctly.[3][7]

Q2: What are the key stages in the dyeing process that influence the final fastness of **Sulphur Red 6**?

A2: The final fastness is critically dependent on four main stages:

- Reduction (Solubilization): Incomplete or improper reduction of the dye can lead to poor dye uptake and uneven color.[3][8] Using an appropriate amount of a reducing agent like sodium sulphide is crucial.[3][4]

- Dyeing (Exhaustion): Proper control of temperature, time, and the addition of electrolytes (like Glauber's salt) ensures the dye is fully absorbed by the fibers.[3][5]
- Oxidation: This is a critical step that converts the soluble leuco dye back to its original insoluble form inside the fiber.[4][5][8] Incomplete oxidation is a primary cause of poor wash and rubbing fastness.
- After-treatment (Soaping & Fixing): Thoroughly soaping the fabric removes loose, unfixed dye from the surface, which is essential for good rubbing fastness.[7][9][10] Applying a fixing agent further enhances wet fastness properties.[8][11][12]

Q3: Can after-treatments significantly improve the fastness of **Sulphur Red 6**?

A3: Yes. After-treatments are highly effective.

- Cationic Fixing Agents: These are polymeric compounds that form a film on the fiber surface, entrapping the dye molecules and significantly improving wash, wet rubbing, and perspiration fastness.[8][11][12][13][14]
- Metallic Salts: Treating with salts like copper sulphate can improve light fastness.[3][5][8] However, care must be taken as copper salts can sometimes accelerate the tendering (weakening) of cellulosic fibers when exposed to light and humidity over time.[4][15]
- Tannin-Based Systems: Sequential application of a cationic fixing agent followed by a tannin-based product has been shown to improve both light and wet rub fastness.[16][17]

Troubleshooting Guide

| Problem | Potential Causes | Recommended Solutions & Experimental Protocols |
|----------------------------------|---|---|
| Poor Wash Fastness | 1. Incomplete oxidation of the dye. 2. Insufficient removal of unfixed surface dye. 3. Hydrolysis of dye due to residual alkali on the fabric.[18] 4. Use of an overly powerful reducing agent (e.g., sodium hydrosulphide) which can lower dye affinity.[3] | 1. Optimize Oxidation: Ensure complete conversion of the leuco dye. Use an oxidizing agent like sodium perborate (0.5-1.0 g/L) at 40-50°C for 20 minutes.[9] 2. Thorough Soaping: After oxidation, soap the fabric at a boil (95-100°C) for 20-30 minutes with 2-4 g/L of a non-ionic soap.[9] This is critical for removing loose dye. 3. Neutralize Alkali: After dyeing and rinsing, neutralize any residual alkali with a weak acid like acetic acid before the final wash.[3][15] 4. Apply a Cationic Fixing Agent: After soaping and rinsing, treat the fabric with a cationic fixing agent (e.g., 1-3% on weight of fabric) at 40-50°C for 20 minutes.[14][19] |
| Poor Rubbing Fastness (Crocking) | 1. Presence of loose, unfixed dye on the fiber surface ("bronzing").[7] 2. Dye particles are not penetrating the fiber core and are only on the surface.[20] 3. Rough fabric surface finish.[10] 4. High concentration of dye leading to surface aggregation.[21] | 1. Enhance Soaping Efficiency: Use high-temperature soaping (above 90°C) with an effective detergent to thoroughly remove surface dye.[10] Ultrasonic treatment during soaping can also enhance the removal of loosely bound dye. [22] 2. Improve Dye Penetration: Ensure proper scouring and mercerization of the fabric before dyeing to |

| | | |
|----------------------------|---|---|
| | | improve dye uptake and penetration. [20] [23] 3. Use a Rubbing Fastness Improver: Apply a specialized finishing agent designed to improve rubbing fastness. These agents form a lubricating film on the surface, reducing friction. [24] |
| Poor Light Fastness | 1. Inherent molecular structure of the dye. 2. Low dyeing concentration; single dye molecules are more susceptible to photodegradation. [25] 3. Use of certain cationic softeners or fixing agents that can negatively impact light fastness. [25] [26] | 1. After-treatment with Metallic Salts: Treat the dyed fabric with a solution of copper sulphate (0.25-2%) and acetic acid (1%) at 60°C for 20-30 minutes. [3] [26] Note: Test for potential fiber tendering. 2. Cation-Tannin Treatment: A sequential treatment with a cationic agent and a tannin-based UV protectant can improve light fastness by 0.5-1.5 grades. [16] [17] 3. Select Compatible Auxiliaries: When selecting softeners or fixing agents, verify their impact on light fastness. Avoid those known to cause yellowing or accelerate fading. [25] |
| Shade Dullness or Bronzing | 1. Premature oxidation of the dye on the fabric surface. [7] 2. Excessive use of salt as an exhausting agent. [15] 3. Insufficient reducing agent in the dyebath, leading to incomplete reduction. [15] | 1. Control Oxidation: Ensure the dyed material is rinsed thoroughly to remove excess sodium sulfide before controlled oxidation. Avoid excessive exposure to air before the oxidation step. [15] 2. Optimize Salt Concentration: Use the recommended amount |

of Glauber's salt or common salt; excess can cause the dye to precipitate on the surface. 3. Maintain Dyebath Stability: Ensure the correct ratio of dye to sodium sulphide is used to keep the dye fully reduced and soluble throughout the process.^[3]

Data Presentation: Effect of After-Treatments on Fastness Ratings

The following table summarizes typical improvements in fastness ratings for sulphur-dyed fabrics after various treatments. Ratings are based on the standard 1-5 grey scale (for staining/color change) and 1-8 blue wool scale (for light fastness).

| Treatment | Wash Fastness (Color Change) | Wet Rubbing Fastness | Light Fastness |
|---------------------------------|---------------------------------|-------------------------|----------------|
| Untreated Control | 3-4 | 1-2 | 3-4 |
| Cationic Fixing Agent | 4-5 | 2-3 | 3 |
| Metallic Salt (Copper Sulphate) | 3-4 | 1-2 | 4-5 |
| Cationic Agent + Tannin | 4 | 3-4 | 4-5 |

Note: Values are approximate and can vary based on substrate, dye concentration, and specific process parameters. Data compiled from multiple sources indicating trends.^{[3][16][17][24]}

Experimental Protocols

Protocol 1: Standard Dyeing Process for Sulphur Red 6

- Fabric Preparation: Scour and bleach the cellulosic fabric to ensure it is free from impurities.
- Dye Bath Preparation:
 - Paste the required amount of **Sulphur Red 6** powder with a small amount of cold water.
 - Add an equal weight of Sodium Sulphide (60%) and dissolve the paste in boiling water.[\[3\]](#)
 - Boil for approximately 10 minutes to ensure complete reduction.
 - Add the dissolved dye solution to the main dye bath, which contains Soda Ash (to maintain alkalinity).
- Dyeing:
 - Immerse the fabric in the dye bath at a starting temperature of 40°C.
 - Gradually raise the temperature to 70-90°C.[\[17\]](#)
 - Add Glauber's salt in portions to aid exhaustion.
 - Continue dyeing for 45-60 minutes.
- Rinsing: Rinse the dyed fabric thoroughly with cold water to remove residual alkali and unfixed dye.

Protocol 2: Post-Oxidation and Soaping

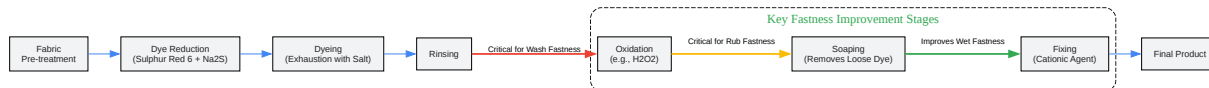
- Oxidation:
 - Prepare a bath with an oxidizing agent (e.g., 1 g/L Sodium Perborate or 5 g/L Hydrogen Peroxide).[\[9\]](#)[\[17\]](#)
 - Treat the rinsed fabric at 40-50°C for 15-20 minutes.[\[9\]](#)[\[17\]](#) This step is crucial for converting the dye to its insoluble form.
- Soaping:
 - Prepare a fresh bath with 2 g/L non-ionic detergent.

- Treat the oxidized fabric at 95-100°C (at the boil) for 20 minutes.[9][17]
- Rinse thoroughly with hot and then cold water.

Protocol 3: Cationic Fixing After-Treatment

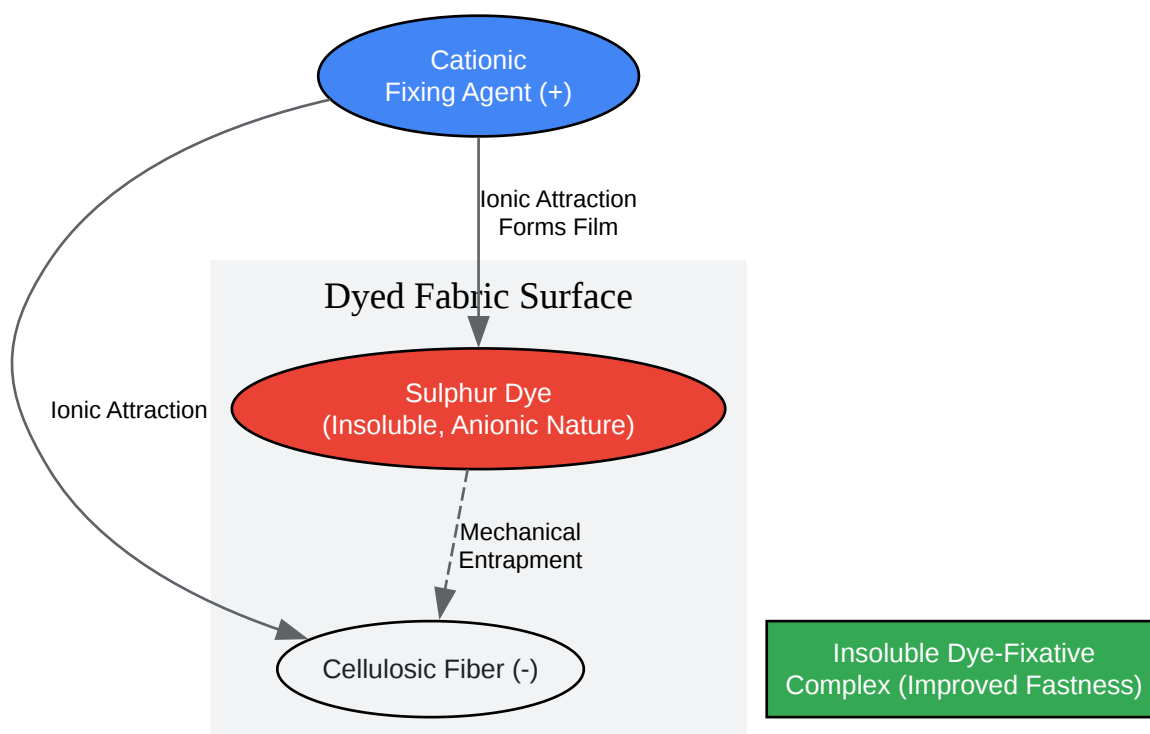
- Bath Preparation: Prepare a fresh bath with 1-3% (on weight of fabric) of a cationic fixing agent. Adjust pH if required by the manufacturer.
- Treatment: Immerse the soaped and rinsed fabric into the fixing bath.
- Process: Run the treatment at 50°C for 20 minutes.[19]
- Drying: Squeeze the fabric and dry without further rinsing.

Visualizations (Graphviz)



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Caption: Workflow for dyeing with **Sulphur Red 6**, highlighting key stages for fastness improvement.



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Caption: Interaction between **Sulphur Red 6**, fiber, and a cationic fixing agent to enhance fastness.

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